

Protocol for Hydrothermal Synthesis of Tobermorite-Like C-A-S-H

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Compound of Interest		
Compound Name:	Aluminum calcium silicate	
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Application Note

Tobermorite-like Calcium-Aluminate-Silicate-Hydrate (C-A-S-H) phases are synthetic analogues of the naturally occurring tobermorite mineral. These materials are of significant interest to researchers in materials science and cement chemistry due to their unique properties, including high strength-to-weight ratio, thermal stability, and ion-exchange capacity. In the realm of drug development, the porous structure and biocompatibility of C-A-S-H materials open avenues for their use as drug delivery vehicles and scaffolds for tissue engineering. The incorporation of aluminum into the silicate structure can modify the material's properties, such as its crystallinity and ion-exchange capabilities, making the synthesis of Alsubstituted tobermorite a key area of research.

This document provides a detailed protocol for the hydrothermal synthesis of tobermorite-like C-A-S-H, outlining the necessary reagents, equipment, and procedural steps. It also includes quantitative data on the influence of key synthesis parameters on the final product characteristics to guide researchers in tailoring the material for specific applications.

Experimental Protocols Materials and Reagents

- Calcium Oxide (CaO) or Calcium Hydroxide (Ca(OH)₂)
- Amorphous Silica (SiO₂) (e.g., fumed silica, silica gel)



- Aluminum source:
 - Aluminum Hydroxide (Al(OH)₃)
 - y-Alumina (y-Al₂O₃)
 - α-Alumina (α-Al₂O₃)
- Deionized Water
- Acetone (for washing)

Equipment

- Laboratory balance (± 0.001 g)
- · Magnetic stirrer with heating plate
- pH meter
- Autoclave with polytetrafluoroethylene (PTFE) liners
- Oven
- Mortar and pestle or ball mill
- Filtration apparatus (e.g., Büchner funnel with vacuum flask)
- Characterization equipment: X-ray Diffractometer (XRD), Scanning Electron Microscope (SEM), Thermogravimetric Analyzer (TGA), Differential Scanning Calorimeter (DSC).

Synthesis Procedure

The hydrothermal synthesis of tobermorite-like C-A-S-H generally follows a dissolution-precipitation mechanism. The initial reactants dissolve in the aqueous solution under elevated temperature and pressure, forming a poorly crystalline Calcium-Silicate-Hydrate (C-S-H) gel. With prolonged hydrothermal treatment, this gel transforms into crystalline tobermorite. The incorporation of aluminum influences the kinetics of this transformation and the final properties of the C-A-S-H product.[1]



Step 1: Preparation of the Precursor Slurry

- Calculate the required masses of CaO (or Ca(OH)₂), SiO₂, and the aluminum source to achieve the desired molar ratios. A common target is a Ca/(Si+Al) molar ratio of approximately 0.83.[2] The Al/(Al+Si) molar ratio can be varied to investigate its effect on the final product.
- In a beaker, mix the weighed amounts of the starting materials with deionized water to achieve a specific water-to-solid (W/S) ratio, typically around 10.0.
- Stir the mixture vigorously using a magnetic stirrer for a predetermined time (e.g., 30 minutes) to ensure a homogeneous suspension.

Step 2: Hydrothermal Treatment

- Transfer the precursor slurry into a PTFE-lined stainless steel autoclave.
- Seal the autoclave and place it in a preheated oven or a dedicated autoclave heating system.
- Heat the autoclave to the desired reaction temperature, typically between 170°C and 200°C.
- Maintain the temperature for the specified reaction time, which can range from a few hours to several days, depending on the desired crystallinity and phase purity.

Step 3: Product Recovery and Post-Processing

- After the hydrothermal treatment, allow the autoclave to cool down to room temperature.
- Open the autoclave and carefully collect the solid product.
- Filter the product using a Büchner funnel and wash it several times with deionized water to remove any unreacted ions.
- A final wash with acetone is recommended to minimize carbonation upon drying.
- Dry the washed product in an oven at a temperature of around 80-105°C for 24 hours.



• The dried product can be gently ground using a mortar and pestle to obtain a fine powder for characterization.

Data Presentation

The following tables summarize the quantitative data on the influence of various synthesis parameters on the properties of the resulting tobermorite-like C-A-S-H.

Table 1: Effect of Temperature and Time on Tobermorite Crystallinity

Temperature (°C)	Time (hours)	Predominant Phase(s)	Observations on Crystallinity
180	8	Tobermorite, C-S-H gel	Initial formation of tobermorite crystals within the amorphous gel.
180	24	Tobermorite	Increased crystallinity with well-defined diffraction peaks.
180	72	Tobermorite	Further improvement in crystallinity.
200	4	Tobermorite, C-S-H gel	Faster formation of tobermorite compared to 180°C.
200	16	Tobermorite	High degree of crystallinity achieved in a shorter time.

Table 2: Influence of Al/(Al+Si) Molar Ratio on Product Characteristics

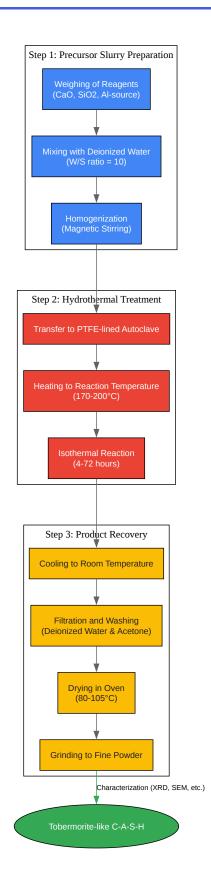


Al/(Al+Si) Molar Ratio	Aluminum Source	Hydrothermal Conditions	Resulting Phase(s)	Morphology
0	-	180°C, 48h	Tobermorite	Platy crystals
0.05	Al(OH)₃	180°C, 48h	Al-substituted Tobermorite	Smaller, more aggregated crystals
0.10	у-АІ2Оз	180°C, 48h	Al-substituted Tobermorite	Platy crystals with some fibrous outgrowths
0.15	α-Al ₂ O ₃	180°C, 48h	Al-substituted Tobermorite, minor unreacted α-Al ₂ O ₃	Fiber-like, elongated crystals[1]

Note: The specific surface area and reactivity of the aluminum source can influence the reaction kinetics and morphology of the final product.[1]

Mandatory Visualization

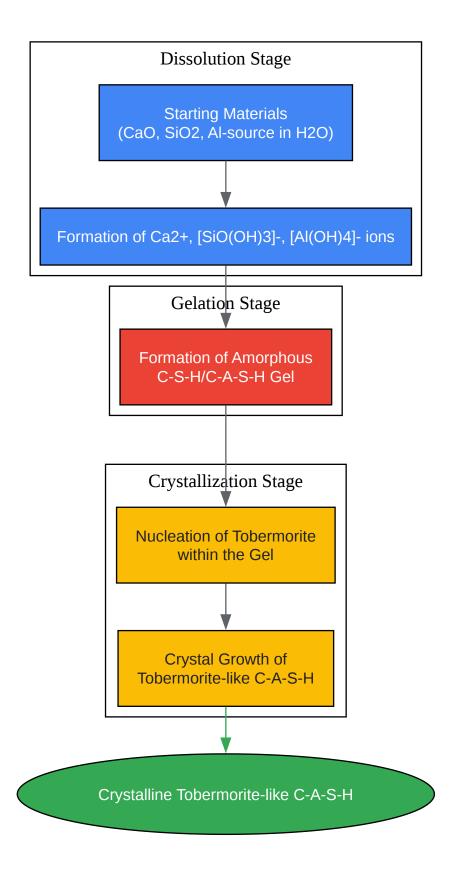




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Caption: Experimental workflow for the hydrothermal synthesis of tobermorite-like C-A-S-H.





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Caption: Simplified reaction pathway for the hydrothermal synthesis of tobermorite-like C-A-S-H.

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References

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